

Personal protective equipment for handling 1-Bromo-2-fluoro-2-methylpropane

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Compound of Interest

Compound Name: 1-Bromo-2-fluoro-2-methylpropane

Cat. No.: B125078

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Essential Safety and Handling Guide for 1-Bromo-2-fluoro-2-methylpropane

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **1-Bromo-2-fluoro-2-methylpropane** (CAS No. 19869-78-4) is not readily available in public domains. The following guidance is based on the known hazards of this chemical class, including flammability and irritation, and information on structurally similar compounds. Always perform a risk assessment for your specific laboratory conditions and consult with your institution's environmental health and safety department.

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **1-Bromo-2-fluoro-2-methylpropane**. It includes essential operational procedures and disposal plans to ensure safe laboratory practices.

Hazard Summary

1-Bromo-2-fluoro-2-methylpropane is a flammable liquid and vapor that causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Proper personal protective equipment and handling procedures are critical to minimize risk.

Quantitative Data Summary

The following table summarizes the available physical and chemical data for **1-Bromo-2-fluoro-2-methylpropane**. Occupational exposure limits (OELs) have not been established for

this specific compound. For context, the exposure limits for Bromine are provided as a reference for a related hazardous component, but do not directly apply.

Property	Value	Source
CAS Number	19869-78-4	[1][2][3]
Molecular Formula	C ₄ H ₈ BrF	[1][3]
Molecular Weight	155.01 g/mol	[1][3]
Appearance	Clear, colorless liquid	[3]
Boiling Point	100.4 °C	[2]
Density	1.4 g/cm ³	[2]
Occupational Exposure Limits (OELs)	Not available	
Reference OELs for Bromine	OSHA PEL: 0.1 ppm (8-hr TWA) NIOSH REL: 0.1 ppm (10-hr TWA); 0.3 ppm (STEL) ACGIH TLV: 0.1 ppm (8-hr TWA); 0.2 ppm (STEL)	[4][5][6]

Personal Protective Equipment (PPE)

A thorough risk assessment should precede any handling of this chemical to ensure the appropriate level of protection.

- Eye and Face Protection:
 - Wear chemical safety goggles that meet government standards (e.g., ANSI Z87.1).
 - In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:

- Gloves: Due to the lack of specific permeation data for **1-Bromo-2-fluoro-2-methylpropane**, caution is advised.
 - For incidental contact (splash protection), heavy-duty nitrile gloves are recommended. Immediately remove and replace gloves upon contamination.
 - For extended contact, consider gloves made of Butyl rubber or Viton, which generally offer good resistance to halogenated organic compounds.^{[7][8][9][10]} However, Butyl rubber may not perform as well with some halogenated solvents.^{[7][8]} Double-gloving can provide an additional layer of protection.
 - Always inspect gloves for tears, holes, or degradation before use.
- Protective Clothing: A flame-retardant lab coat should be worn. Ensure clothing fully covers the arms and body. For significant handling operations, a chemically resistant apron or suit may be necessary.
- Footwear: Closed-toe shoes are mandatory.
- Respiratory Protection:
 - All work should be conducted in a certified chemical fume hood to minimize inhalation exposure.
 - If a fume hood is not available or if there is a potential for exposure above established limits for analogous compounds, a NIOSH-approved respirator with an organic vapor cartridge is required. Respirator use must be in accordance with a formal respiratory protection program, including fit-testing.

Operational and Disposal Plans

Safe Handling Procedures

- Preparation:
 - Designate a specific area within a chemical fume hood for handling.
 - Ensure an eyewash station and safety shower are immediately accessible.

- Have a chemical spill kit rated for flammable liquids readily available.
- Handling:
 - Ground and bond all metal containers and equipment during transfer to prevent the buildup of static electricity, which can be an ignition source.
 - Use only non-sparking tools.
 - Keep the container tightly closed when not in use.
 - Avoid breathing vapors and prevent contact with skin and eyes.
- Storage:
 - Store in a tightly sealed, properly labeled container.
 - Keep in a cool, dry, and well-ventilated area designated for flammable liquids.
 - Store away from heat, sparks, open flames, and any other ignition sources.
 - Incompatible materials such as strong oxidizing agents and strong bases should be stored separately.

Disposal Plan

1-Bromo-2-fluoro-2-methylpropane is a halogenated organic compound and must be disposed of as hazardous waste. Do not dispose of it down the drain or in regular trash.

- Waste Collection:
 - Collect waste in a dedicated, properly labeled, and sealed container. The container should be compatible with halogenated organic waste.
 - Do not mix with non-halogenated organic waste or other incompatible waste streams.[\[11\]](#)
[\[12\]](#)
- Labeling and Storage:

- Clearly label the waste container with "Hazardous Waste," "Halogenated Organic Waste," and the full chemical name: "**1-Bromo-2-fluoro-2-methylpropane.**"
- Store the waste container in a designated satellite accumulation area, following the same storage guidelines as for the pure chemical.
- Final Disposal:
 - Arrange for pickup and disposal through your institution's environmental health and safety department or a licensed hazardous waste disposal contractor. Follow all local, state, and federal regulations.

Emergency Procedures: Chemical Spill Response

The following workflow outlines the immediate steps to take in the event of a spill.

Workflow for 1-Bromo-2-fluoro-2-methylpropane Spill

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Caption: Logical workflow for responding to a chemical spill.

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